

L-valyl-L-valine CAS number and molecular weight

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Compound of Interest

Compound Name: *H-Val-Val-OH*

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An In-depth Technical Guide to L-valyl-L-valine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and biological properties of L-valyl-L-valine, a dipeptide composed of two L-valine amino acid residues. This document is intended for researchers, scientists, and professionals in drug development who are interested in the synthesis, characteristics, and potential applications of this molecule.

Core Chemical and Physical Properties

L-valyl-L-valine, also known as Val-Val, is a dipeptide with significant interest in various scientific fields. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	3918-94-3	[1]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₃	[1]
Molecular Weight	216.28 g/mol	[1]
IUPAC Name	(2S)-2-[[[(2S)-2-amino-3-methylbutanoyl]amino]-3-methylbutanoic acid	[1]
Appearance	White crystalline powder	
Solubility	Soluble in water	

Synthesis of L-valyl-L-valine

While a specific, detailed protocol for the synthesis of L-valyl-L-valine is not readily available in public literature, a standard approach for dipeptide synthesis can be adapted. The following experimental protocol is based on the well-established solution-phase synthesis of a similar dipeptide, Glycyl-L-valine, and can be modified for the synthesis of L-valyl-L-valine by substituting glycine with a protected L-valine molecule.

Experimental Protocol: Solution-Phase Synthesis (Adapted)

This protocol involves the coupling of two L-valine molecules, one with a protected N-terminus and the other with a protected C-terminus, followed by deprotection.

1. Protection of L-valine:

- **N-protection:** The amino group of the first L-valine molecule is protected, commonly with a Boc (tert-butyloxycarbonyl) group. This is achieved by reacting L-valine with di-tert-butyl dicarbonate in the presence of a base.
- **C-protection:** The carboxyl group of the second L-valine molecule is protected, typically as a methyl or ethyl ester. This is done by reacting L-valine with methanol or ethanol in the presence of an acid catalyst like thionyl chloride.

2. Peptide Coupling:

- The N-protected L-valine and the C-protected L-valine are dissolved in a suitable organic solvent (e.g., dichloromethane).
- A coupling reagent, such as dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC), is added along with an activator like N-hydroxysuccinimide (NHS) or 1-hydroxybenzotriazole (HOBt) to facilitate the formation of the peptide bond.
- The reaction mixture is stirred at room temperature until the reaction is complete.

3. Deprotection:

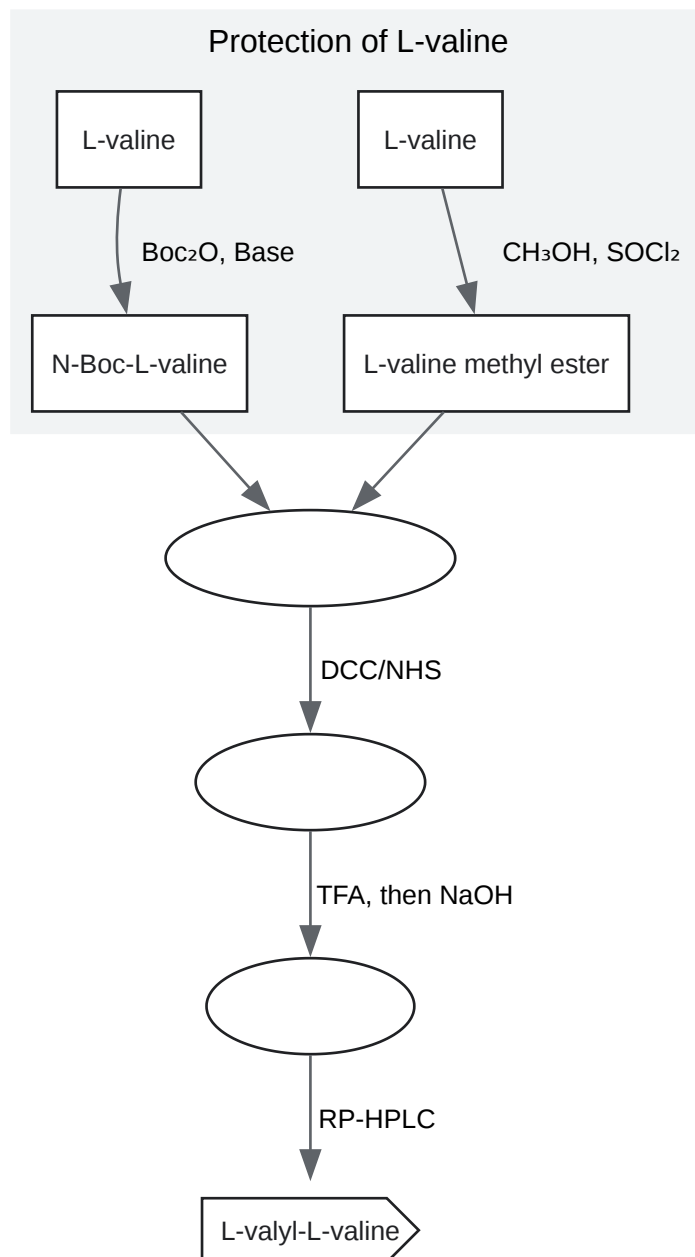
- The protecting groups are removed to yield the final L-valyl-L-valine dipeptide. The Boc group is typically removed under acidic conditions (e.g., with trifluoroacetic acid), and the ester group is removed by saponification (hydrolysis with a base like sodium hydroxide).

4. Purification:

- The crude product is purified using techniques such as recrystallization or chromatography (e.g., reversed-phase high-performance liquid chromatography - RP-HPLC) to obtain pure L-valyl-L-valine.

Logical Workflow for L-valyl-L-valine Synthesis

Workflow for L-valyl-L-valine Synthesis

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Caption: A logical workflow diagram illustrating the key stages of L-valyl-L-valine synthesis.

Biological Significance and Potential Applications

While L-valyl-L-valine itself is a naturally occurring dipeptide found in some organisms, its primary interest to researchers and drug developers lies in its relationship with its constituent amino acid, L-valine, and its potential as a prodrug moiety.

Role in Biological Systems

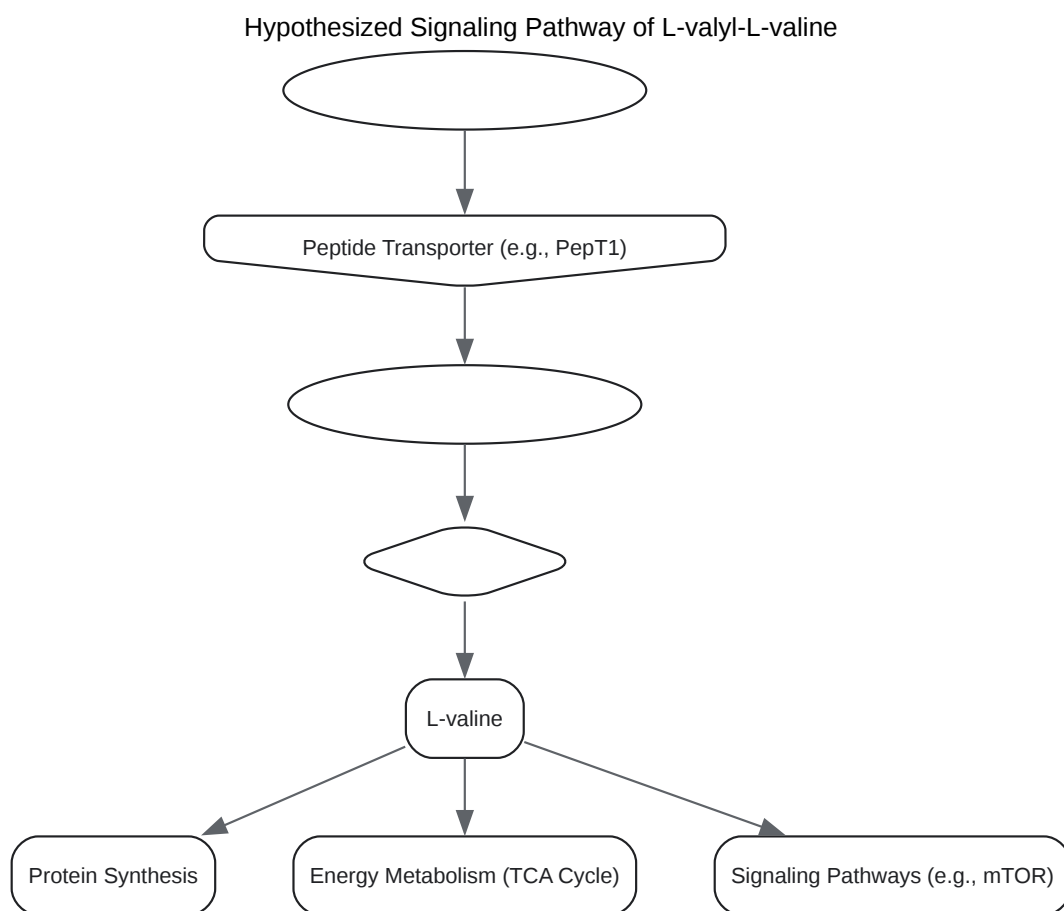
L-valine is an essential branched-chain amino acid (BCAA) with numerous critical biological functions. It is a fundamental building block for proteins and is involved in:

- Muscle metabolism and tissue repair
- Energy production
- Neurotransmitter synthesis

Dipeptides like L-valyl-L-valine are transported into cells via specific peptide transporters, such as PepT1 and PepT2. This transport mechanism is a key area of interest in drug delivery.

Potential Signaling Pathways

The signaling pathways directly modulated by L-valyl-L-valine are not well-elucidated. However, based on the known roles of L-valine and dipeptide transport, a potential pathway can be hypothesized. Upon cellular uptake, L-valyl-L-valine is likely hydrolyzed into its constituent L-valine molecules, which can then participate in various metabolic and signaling cascades.



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Caption: A diagram illustrating the hypothesized cellular uptake and subsequent signaling of L-valyl-L-valine.

Application in Drug Development: Prodrugs

A significant application of L-valine, and by extension dipeptides containing valine, is in the design of prodrugs. By attaching an L-valine or L-valyl-L-valine moiety to a drug molecule with

poor oral bioavailability, the resulting prodrug can be more efficiently absorbed through peptide transporters in the intestine. Once absorbed, cellular enzymes cleave the dipeptide, releasing the active drug. This strategy has been successfully employed to improve the oral delivery of antiviral drugs like acyclovir and ganciclovir.

Analytical Methodologies

The characterization and quantification of L-valyl-L-valine are crucial for research and quality control. Several analytical techniques can be employed:

Analytical Technique	Description
High-Performance Liquid Chromatography (HPLC)	A versatile technique for the separation, identification, and quantification of L-valyl-L-valine. Reversed-phase HPLC with a suitable column and mobile phase is commonly used.
Mass Spectrometry (MS)	Often coupled with HPLC (LC-MS), this technique provides high sensitivity and specificity for the detection and structural confirmation of L-valyl-L-valine by determining its mass-to-charge ratio.
Nuclear Magnetic Resonance (NMR) Spectroscopy	^1H and ^{13}C NMR are powerful tools for the structural elucidation of L-valyl-L-valine, providing detailed information about the connectivity of atoms within the molecule.

This technical guide provides a foundational understanding of L-valyl-L-valine for researchers and professionals in drug development. Further investigation into its specific biological activities and optimization of its synthesis will undoubtedly expand its potential applications in the future.

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References

- 1. L-Valyl-L-valine | C₁₀H₂₀N₂O₃ | CID 107475 - PubChem [pubchem.ncbi.nlm.nih.gov]
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